Measuring Neurokinin-1 Receptor-Mediated Calcium Mobilization: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Substance P Receptor Antagonist 1*
Cat. No.:	*B12297406*

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Introduction

The Neurokinin-1 receptor (NK1R), a G-protein coupled receptor (GPCR), plays a crucial role in various physiological processes, including pain transmission, inflammation, and mood regulation.[1][2] Its primary endogenous ligand is Substance P (SP).[1][2] Activation of NK1R predominantly couples to the Gαq signaling pathway, leading to the activation of phospholipase C (PLC).[3][4][5] PLC, in turn, hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[1][6] IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored calcium (Ca^{2+}) into the cytoplasm, a phenomenon known as calcium mobilization.[3][6][7] This transient increase in intracellular calcium concentration serves as a critical second messenger, instigating a cascade of downstream cellular responses.

Measuring this NK1R-mediated calcium mobilization is a fundamental method for studying receptor function, identifying novel agonists and antagonists, and screening potential

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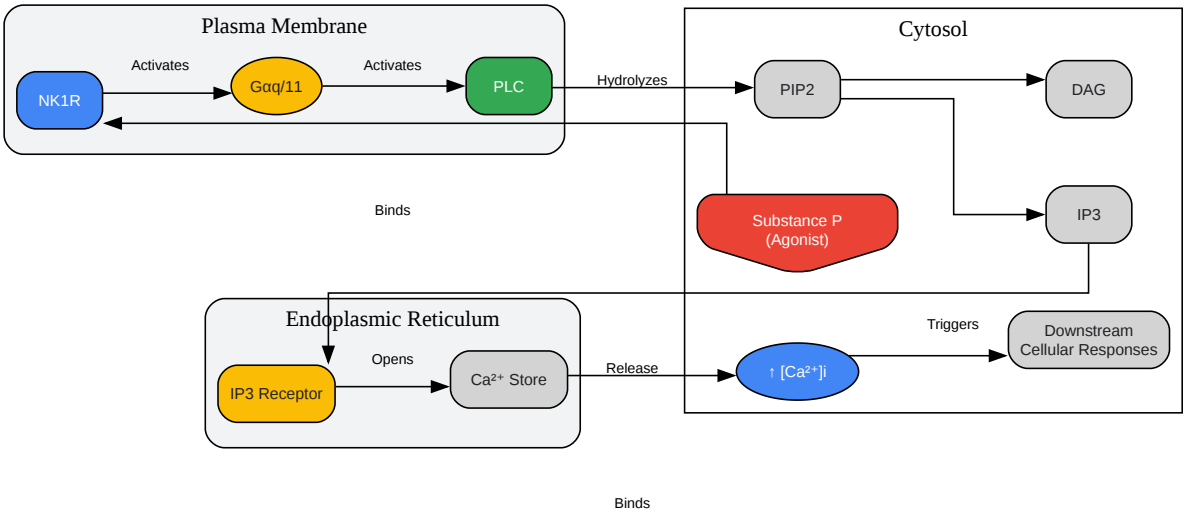
therapeutic compounds. This document provides detailed protocols and application notes for performing calcium mobilization assays using common fluorescence-based techniques.

NK1R Signaling Pathway

Activation of the NK1R by its agonist, Substance P, initiates a well-defined signaling cascade leading to an increase in intracellular calcium.



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Caption: NK1R signaling pathway leading to calcium mobilization.

Principle of Fluorescence-Based Calcium Assays

The most common method for measuring intracellular calcium mobilization involves the use of fluorescent calcium indicators. These are cell-permeant dyes that, once inside the cell, are cleaved by intracellular esterases into a membrane-impermeant form that exhibits a significant increase in fluorescence intensity upon binding to Ca^{2+}.[7][8] Widely used dyes include Fluo-4

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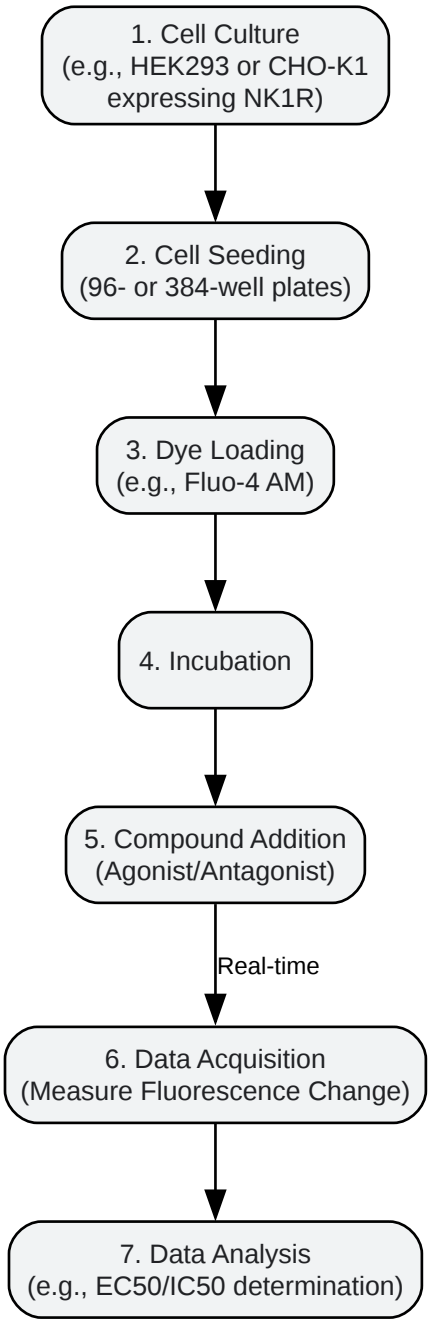
and Fura-2.[9][10][11] The change in fluorescence is directly proportional to the intracellular calcium concentration and can be measured in real-time using a fluorescence plate reader (such as a FLIPR), fluorescence microscope, or flow cytometer.[7][12]

Experimental Workflow

A typical workflow for a fluorescence-based calcium mobilization assay is outlined below.



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